

Proper Disposal Procedures for Isophorone Diamine

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Compound of Interest

Compound Name: *Isophorone diamine*

Cat. No.: *B122779*

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This document provides essential safety and logistical information for the proper handling and disposal of **Isophorone Diamine** (IPDA), tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure safety and compliance with regulatory standards.

Immediate Safety and Handling Precautions

Before handling **Isophorone Diamine**, it is crucial to be aware of its hazards and to use appropriate personal protective equipment (PPE). IPDA is harmful if swallowed or in contact with skin, causes severe skin burns and eye damage, may trigger an allergic skin reaction, and is harmful to aquatic life with long-lasting effects.[1][2][3]

Required Personal Protective Equipment (PPE):

- Hand Protection: Wear suitable chemical-resistant gloves that satisfy the specifications of Regulation (EU) 2016/425 and the standard EN 374.[4]
- Eye/Face Protection: Use tightly fitting safety goggles and a face shield (minimum 8-inch).[4][5]
- Skin and Body Protection: Wear complete protective clothing to prevent skin contact.[1]
- Respiratory Protection: In case of insufficient ventilation or the generation of vapors/aerosols, use a suitable respirator.[3][6]

Handle IPDA in a well-ventilated area, preferably under a chemical fume hood.[1][5][6] Keep the substance away from incompatible materials such as acids and strong oxidizing agents.[5]

**Step-by-Step Disposal and Decontamination Protocol

Disposal of **Isophorone Diamine** and its contaminated materials must be managed as hazardous waste in accordance with all local, regional, and national regulations.[4][5][6] Do not allow the product to enter drains, sewers, or be disposed of with household garbage.[2][4][5]

1. Management of Spills and Leaks:

- **Evacuate and Ventilate:** Immediately evacuate non-essential personnel from the spill area. Ensure adequate ventilation.[1][4]
- **Contain Spillage:** Prevent further leakage or spillage if it is safe to do so. Use dikes or inert absorbent materials to stop the spread.[4] Do not let the product enter drains.[4]
- **Absorb Material:** Cover the spill with a non-combustible, inert absorbent material such as sand, diatomite, acid binders, or universal binders.[2][4][7]
- **Collect Waste:** Carefully collect the absorbed material and place it into suitable, closed, and properly labeled containers for hazardous waste disposal.[1][4][5]
- **Decontaminate Area:** Clean the affected area thoroughly. Wash the spill area with soap and water, and collect the contaminated water for proper disposal.[8]

2. Disposal of Unused Product and Contaminated Containers:

- **Do Not Mix:** Keep **Isophorone Diamine** waste in its original or a suitable, clearly labeled container. Do not mix it with other waste.[3]
- **Licensed Disposal Contractor:** Arrange for disposal through a licensed and approved waste disposal company.[4][5] Offer surplus and non-recyclable solutions to the licensed company.
[4]

- Container Disposal: Empty containers should be treated as the product itself. Dispose of contaminated packaging in the same manner as the unused product.[\[3\]](#)[\[4\]](#)

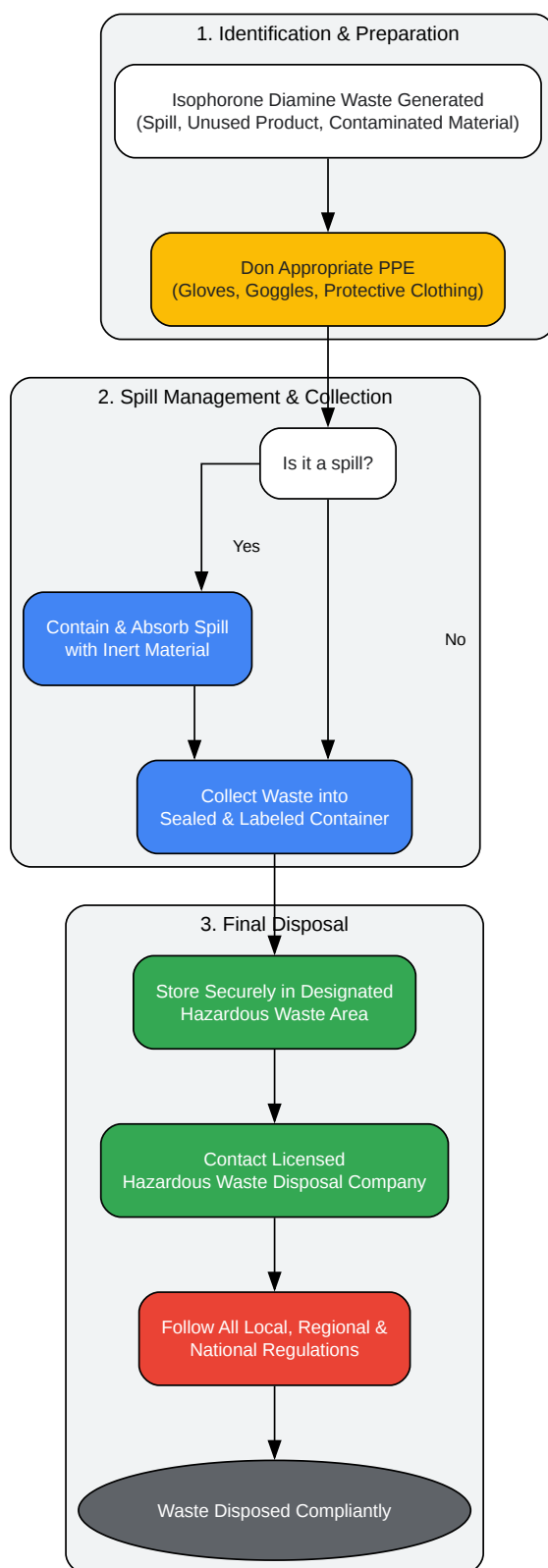
Quantitative Data Summary

The following table summarizes key quantitative data for **Isophorone Diamine**, relevant for transportation and safety assessments.

Parameter	Value	Reference(s)
UN Number	UN2289	[2] [3] [9]
Transport Hazard Class	8 (Corrosive)	[3] [4] [9]
Packaging Group	III	[3] [4] [9]
Acute Oral Toxicity (Rabbit)	LD50: 1030 mg/kg	[4]
Acute Dermal Toxicity (Rat)	LD50: > 2000 mg/kg bw	[1]
Aquatic Toxicity (Daphnia)	EC50 (48h): 23 mg/l	[4]
Aquatic Toxicity (Fish)	LC50 (96h): 110 mg/l (Golden orfe)	[4]
Biodegradability	Not readily biodegradable (8% in 28 days)	[3] [4]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Isophorone Diamine** waste.



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